

# Molecular formula and weight of Vat Black 27

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Vat Black 27

Cat. No.: B1669110

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## Vat Black 27: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Vat Black 27**, a complex anthraquinone dye. The information is curated for researchers and professionals in the fields of chemistry and materials science.

## Core Compound Identification

**Vat Black 27**, also known by its Colour Index name, C.I. **Vat Black 27**, and CAS number 2379-81-9, is a significant member of the vat dye category.<sup>[1][2][3]</sup> Its key identifiers are summarized in the table below.

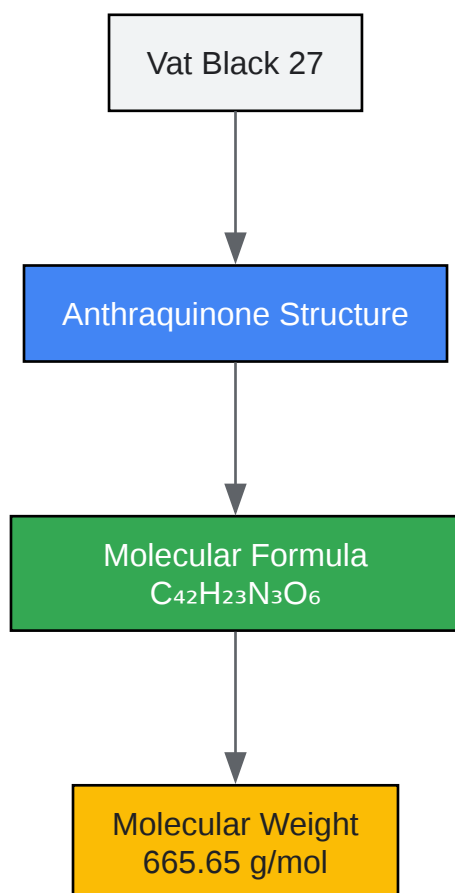
Identifier	Value
Molecular Formula	C <sub>42</sub> H <sub>23</sub> N <sub>3</sub> O <sub>6</sub> <sup>[1][2][3][4][5][6][7]</sup>
Molecular Weight	665.65 g/mol <sup>[1][2][3][4][7]</sup>
CAS Registry Number	2379-81-9 <sup>[1][2][5]</sup>
Colour Index No.	69005 <sup>[2][3]</sup>
Synonyms	Vat Olive R, Vat Olive 2G, Cibanon Olive 2R-01 <sup>[3][4]</sup>

## Physicochemical Properties

**Vat Black 27** presents as a black powder.<sup>[1][2][6]</sup> Its solubility characteristics are notable; it is insoluble in water, acetone, ethanol, toluene, and xylene.<sup>[1][2][6]</sup> However, it demonstrates slight solubility in chloroform and pyridine and is soluble in 2-chlorophenol.<sup>[1][2][6]</sup> When introduced to concentrated sulfuric acid, it produces a red solution, which, upon dilution, yields a flocculent olive-green precipitate.<sup>[1][2]</sup> The leuco form of the dye, produced during the vatting process, is reddish-brown in alkaline conditions and yellow-brown in acidic conditions.<sup>[1][2]</sup>

## Conceptual Relationship of Vat Black 27 Identifiers

The following diagram illustrates the logical flow from the common name of the compound to its fundamental chemical properties.



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**Vat Black 27:** From Name to Molecular Properties.

## Manufacturing Methods

The synthesis of **Vat Black 27** can be achieved through two primary methods:

- **Condensation and Cyclization:** This process involves the condensation of N-(4-chloro-9,10-dioxo-9,10-dihydroanthracen-1-yl)benzamide with N-(4-amino-9,10-dioxo-9,10-dihydroanthracen-1-yl)benzamide in the presence of a copper catalyst, followed by cyclization using chlorosulfonic acid.<sup>[1]</sup>
- **Oxidation:** An alternative route involves the treatment of N-[4-(4-benzoylimino-9,10-dioxo-anthracen-1-ylidene)amino-9,10-dihydroxy-anthracen-1-yl]benzamide in sulfuric acid, followed by oxidation of the product.<sup>[1]</sup>

Due to the nature of this compound as a commercial dye, detailed, publicly available experimental protocols are scarce. The methodologies described represent the general chemical pathways for its synthesis.

## Applications

The primary application of **Vat Black 27** is in the dyeing of cotton fibers. It is well-suited for suspension pad dyeing and is also utilized for jig dyeing of cotton yarn and impregnation methods.<sup>[1][2][4]</sup> Its use in printing is less common.<sup>[1][4]</sup> The dye can be used in combination with other vat dyes to achieve a range of colors.<sup>[1][2][4]</sup> It also finds application in the dyeing of silk, where it exhibits good affinity and levelness, and in dyeing fiber/cotton blended fabrics.<sup>[1][4]</sup>

While **Vat Black 27** is a well-established dye, its direct application in drug development or its involvement in specific biological signaling pathways has not been documented in the reviewed literature. Its utility for researchers is primarily in the fields of materials science and textile chemistry.

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- To cite this document: BenchChem. [Molecular formula and weight of Vat Black 27]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669110#molecular-formula-and-weight-of-vat-black-27]

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